Using 4-Chloro-3-fluoropicolinic acid as a synthetic intermediate

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Compound of Interest

Compound Name:	*4-Chloro-3-fluoropicolinic acid*
CAS No.:	*860296-21-5*
Cat. No.:	*B3024503*

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An In-Depth Guide to **4-Chloro-3-fluoropicolinic Acid** as a Versatile Synthetic Intermediate

Authored by: A Senior Application Scientist

Introduction: Unlocking Synthetic Potential

In the landscape of modern medicinal and agrochemical research, the strategic use of highly functionalized heterocyclic building blocks is paramount for the efficient construction of complex molecular architectures. **4-Chloro-3-fluoropicolinic acid** (CAS No: 860296-21-5) has emerged as a particularly valuable synthetic intermediate.[1][2] Its pyridine core, substituted with a carboxylic acid, a fluorine atom, and a chlorine atom, presents a unique combination of reactive sites. This guide provides an in-depth exploration of the reactivity of **4-Chloro-3-fluoropicolinic acid**, offering field-proven insights and detailed protocols for its application in key synthetic transformations. The strategic positioning of the electron-withdrawing fluorine atom and the pyridine nitrogen significantly influences the reactivity of the C4-chloro group, making it a prime site for nucleophilic aromatic substitution (SNAr), a cornerstone of its utility.

Physicochemical Properties and Safety Data

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A thorough understanding of a reagent's properties and handling requirements is the foundation of any successful and safe laboratory protocol.

Table 1: Physicochemical Data for **4-Chloro-3-fluoropicolinic acid**

Property	Value	Source(s)
CAS Number	860296-21-5	[1][3]
Molecular Formula	$C_6H_3ClFNO_2$	[3]
Molecular Weight	175.54 g/mol	[3]
Appearance	White to off-white solid/powder	[4]
Purity	Typically ≥95%	[3]
Storage	Store in a cool, dry, well-ventilated place in a tightly sealed container.	[4][5]

Table 2: GHS Hazard and Precautionary Summary

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Hazard Statement	Precautionary Measures	Source(s)
H315: Causes skin irritation.	P261: Avoid breathing dust.	[6]
H319: Causes serious eye irritation.	P280: Wear protective gloves/eye protection/face protection.	[5][6]
H335: May cause respiratory irritation.	P302+P352: IF ON SKIN: Wash with plenty of soap and water.	[6]
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[6]	
Handling	Avoid formation of dust and aerosols. Use only in a well-ventilated fume hood. Wash hands thoroughly after handling.	
Disposal	Dispose of contents/container to an approved waste disposal plant. Do not let product enter drains.	[5]

Core Reactivity: A Mechanistic Perspective

The utility of **4-Chloro-3-fluoropicolinic acid** stems from the distinct reactivity of its functional groups. The pyridine ring is electron-deficient, a characteristic enhanced by the inductive effects of the halogen and carboxylic acid substituents. This electronic nature is the key determinant of its reaction pathways.

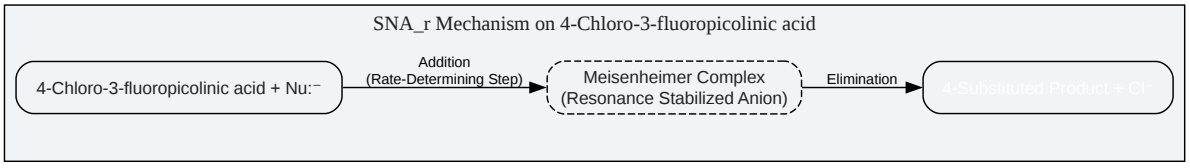
Nucleophilic Aromatic Substitution (SNAr)

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The primary mode of reactivity for this intermediate is the Nucleophilic Aromatic Substitution (SNAr) at the C4 position.[7][8]

- Causality of Reactivity: The reaction proceeds via an addition-elimination mechanism. A nucleophile attacks the electron-poor carbon atom bearing the chlorine, forming a negatively charged intermediate known as a Meisenheimer complex.[9] The negative charge is delocalized and stabilized by the electron-withdrawing pyridine nitrogen and the ortho-fluorine atom. The subsequent elimination of the chloride ion restores aromaticity and yields the substituted product.

- Trustworthiness of the Pathway: This pathway is highly reliable and predictable. The C-Cl bond is significantly more labile than the C-F bond in this SNAr context. The rate-determining step is typically the initial nucleophilic attack; the high electronegativity of fluorine activates the ring towards this attack more effectively than chlorine, but the C-Cl bond is a better leaving group in the subsequent elimination step under typical conditions.[8] This differential reactivity allows for selective substitution at the C4 position.



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Caption: General mechanism for SNAr reactions.

Carboxylic Acid Derivatization

The 2-carboxylic acid group offers a secondary site for modification. Standard organic transformations can be employed to convert it into esters, amides, or other derivatives. This is often performed after the SNAr reaction to avoid potential side reactions or deactivation of the nucleophile.

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Application 1: Synthesis of Aryloxypicolinate Herbicides

A major application of **4-Chloro-3-fluoropicolinic acid** and its analogues is in the synthesis of aryloxypicolinate herbicides, a class of synthetic auxins.[10] A prominent example is Haloxyfop, which controls grass weeds in broadleaf crops.[11][12][13] The core synthesis involves an SNAr reaction between the picolinic acid derivative and a substituted phenol.

Protocol 1: Synthesis of a Haloxyfop Analogue Core

This protocol details the nucleophilic aromatic substitution of **4-Chloro-3-fluoropicolinic acid** with 4-hydroxyphenol as a representative reaction.

Table 3: Reagents and Conditions for Protocol 1

Reagent/Parameter	Quantity/Value	Purpose
4-Chloro-3-fluoropicolinic acid	1.0 eq	Starting Material
4-Hydroxyphenol	1.1 eq	Nucleophile
Potassium Carbonate (K_2CO_3)	2.5 eq	Base
N,N-Dimethylformamide (DMF)	~0.2 M	Solvent
Temperature	100-110 °C	Reaction Condition
Time	6-12 hours	Reaction Duration

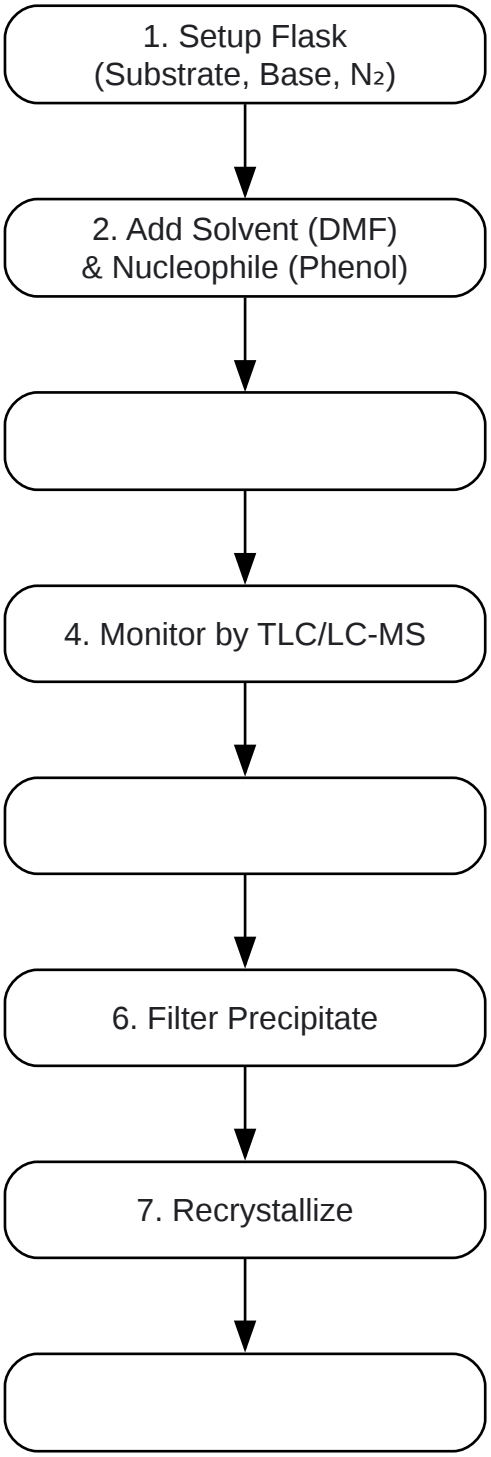
Step-by-Step Methodology:

- Reaction Setup: To a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser under a nitrogen atmosphere, add **4-Chloro-3-fluoropicolinic acid** (1.0 eq) and anhydrous potassium carbonate (2.5 eq).
- Solvent and Reagent Addition: Add anhydrous DMF via syringe. Stir the suspension for 15 minutes at room temperature. Add 4-hydroxyphenol (1.1 eq) to the mixture.

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- Reaction Execution: Heat the reaction mixture to 100-110 °C with vigorous stirring. Causality Note: The base deprotonates both the phenol and the carboxylic acid. The polar aprotic solvent (DMF) solvates the potassium cation, increasing the nucleophilicity of the resulting phenoxide. Elevated temperature is required to overcome the activation energy of the SNAr reaction.
- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) or LC-MS until the starting picolinic acid is consumed.
- Work-up: Cool the reaction mixture to room temperature. Pour the mixture into ice-cold water and acidify to pH ~2-3 with 2M HCl. This protonates the carboxylic acid, causing the product to precipitate.
- Isolation: Collect the precipitate by vacuum filtration. Wash the solid with cold water to remove inorganic salts and residual DMF.
- Purification: The crude solid can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the pure 4-(4-hydroxyphenoxy)-3-fluoropicolinic acid.
- Characterization: Confirm the structure of the product using ^{1}H NMR, ^{13}C NMR, and mass spectrometry.

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Caption: Experimental workflow for SNAr synthesis.

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Application 2: Synthesis of Novel Scaffolds via Suzuki Coupling

While SNAr is dominant, the C-Cl bond can also participate in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling.[14][15][16] This reaction allows for the formation of C-C bonds, introducing aryl or heteroaryl substituents at the C4 position and dramatically increasing molecular complexity. For successful coupling, the carboxylic acid is typically protected as an ester to prevent interference with the basic reaction conditions.

Protocol 2: Suzuki Coupling of a 4-Chloro-3-fluoropicolinate Ester

This protocol outlines a general procedure for the Suzuki coupling of methyl 4-chloro-3-fluoropicolinate (prepared by standard esterification of the parent acid) with phenylboronic acid.

Table 4: Reagents and Conditions for Protocol 2

Reagent/Parameter	Quantity/Value	Purpose
Methyl 4-chloro-3-fluoropicolinate	1.0 eq	Starting Material
Phenylboronic Acid	1.2-1.5 eq	Coupling Partner
$Pd(dppf)Cl_2$	3-5 mol%	Catalyst
Sodium Carbonate (Na_2CO_3)	2.0 eq	Base
Dioxane/Water (4:1)	~0.1 M	Solvent System
Temperature	80-90 °C	Reaction Condition
Time	4-16 hours	Reaction Duration

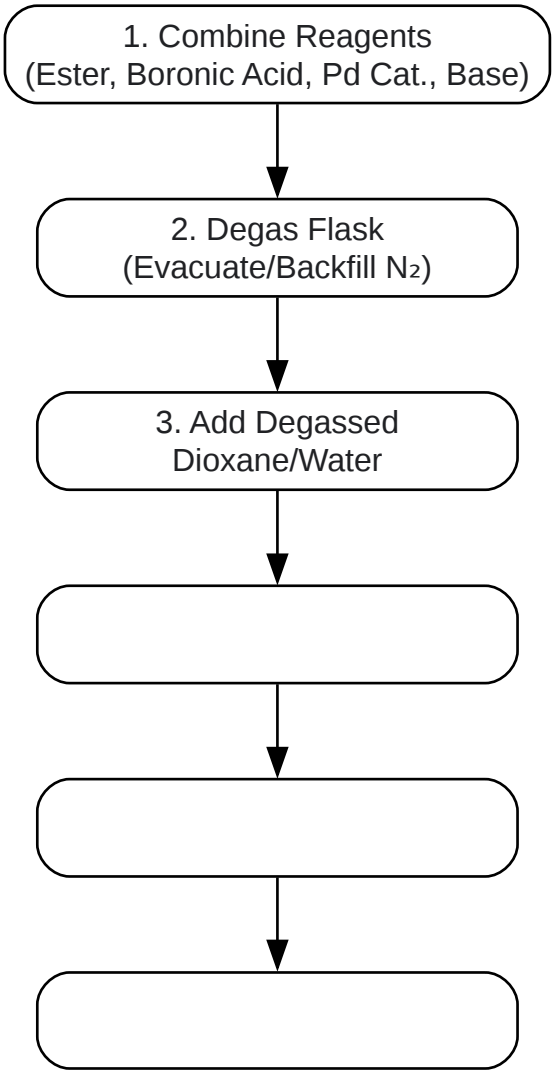
Step-by-Step Methodology:

- Esterification (Pre-step): Convert **4-Chloro-3-fluoropicolinic acid** to its methyl ester using standard conditions (e.g., $SOCl_2$ in methanol). Purify the ester before use.

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- Reaction Setup: To a Schlenk flask, add the methyl 4-chloro-3-fluoropicolinate (1.0 eq), phenylboronic acid (1.2 eq), Pd(dppf)Cl_2 catalyst (0.03 eq), and sodium carbonate (2.0 eq).
- Degassing: Evacuate and backfill the flask with an inert gas (Nitrogen or Argon) three times. Causality Note: This is critical to remove oxygen, which can oxidize and deactivate the Pd(0) active catalyst.
- Solvent Addition: Add degassed 1,4-dioxane and degassed water (4:1 v/v) via syringe.
- Reaction Execution: Heat the reaction mixture to 80-90 °C with vigorous stirring. The mechanism involves oxidative addition of the Pd(0) catalyst to the C-Cl bond, followed by transmetalation with the boronic acid and reductive elimination to form the C-C bond.[17][18]
- Monitoring: Monitor the reaction by TLC or GC-MS until the starting material is consumed.
- Work-up: Cool the mixture to room temperature. Dilute with ethyl acetate and water. Separate the organic layer, and extract the aqueous layer twice more with ethyl acetate.
- Purification: Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4, and concentrate under reduced pressure. Purify the crude residue by silica gel column chromatography (e.g., using a hexane/ethyl acetate gradient) to afford the pure coupled product.

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Caption: Workflow for a typical Suzuki cross-coupling.

Conclusion

4-Chloro-3-fluoropicolinic acid is a powerful and versatile intermediate whose reactivity is dominated by the electronically activated C4-chloro position. Through reliable SNAr reactions with various nucleophiles or C-C bond formation via cross-coupling, this building block provides efficient routes to a wide array of complex molecules. The protocols and mechanistic insights provided herein serve as a robust foundation for researchers in drug development and agrochemical synthesis to harness the full synthetic potential of this valuable compound.

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References

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- (Note: This is for a structurally related compound, illustrating typical hazards.)
- [haloxyfop Chemical name: IUPAC: (RS)-2-[4-
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